

2,3-Dihydro-7-azaindole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dihydro-7-azaindole

Cat. No.: B017877

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In-Depth Technical Guide to 2,3-Dihydro-7-azaindole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,3-Dihydro-7-azaindole**, also known as 7-azaindoline. It includes key molecular data, conceptual experimental protocols, and visualizations of its chemical relationships and potential role in signaling pathways, designed for a technical audience in research and development.

Core Molecular Data

2,3-Dihydro-7-azaindole is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry. Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ N ₂	[1] [2] [3] [4]
Molecular Weight	120.15 g/mol	[2] [3] [5]
CAS Number	10592-27-5	[2] [3] [5]
Appearance	White to light yellow or light red powder/crystal	
Melting Point	78-83 °C	[5]
Synonyms	2,3-Dihydro-1H-pyrrolo[2,3-b]pyridine, 7-Azaindoline	[5]

Conceptual Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2,3-Dihydro-7-azaindole** are proprietary or embedded within broader research, a general synthetic approach can be conceptualized. The synthesis of 7-azaindoline, the reduced form of 7-azaindole, can be achieved through the reduction of the corresponding 7-azaindole.

Conceptual Protocol: Synthesis of **2,3-Dihydro-7-azaindole** via Reduction of 7-Azaindole

- Reaction Setup: A solution of 7-azaindole in a suitable solvent (e.g., methanol, ethanol, or acetic acid) is prepared in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Addition: A reducing agent is carefully added to the solution. Common reducing agents for this type of transformation include sodium borohydride (NaBH₄), sodium cyanoborohydride (NaBH₃CN), or catalytic hydrogenation (e.g., H₂ gas with a palladium on carbon catalyst). The choice of reagent can influence the reaction conditions and selectivity.
- Reaction Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), to determine the consumption of the starting material and the formation of the product.

- Work-up: Upon completion, the reaction mixture is quenched by the slow addition of water or a dilute acid to neutralize any remaining reducing agent. The product is then extracted into an organic solvent (e.g., ethyl acetate, dichloromethane). The organic layers are combined, washed with brine, and dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate).
- Purification: The crude product is purified using column chromatography on silica gel with an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2,3-Dihydro-7-azaindole**.
- Characterization: The identity and purity of the final compound are confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Visualizing Chemical Relationships and Workflows

Logical Relationship of Physicochemical Properties

The following diagram illustrates the interconnectedness of the fundamental properties of **2,3-Dihydro-7-azaindole**.

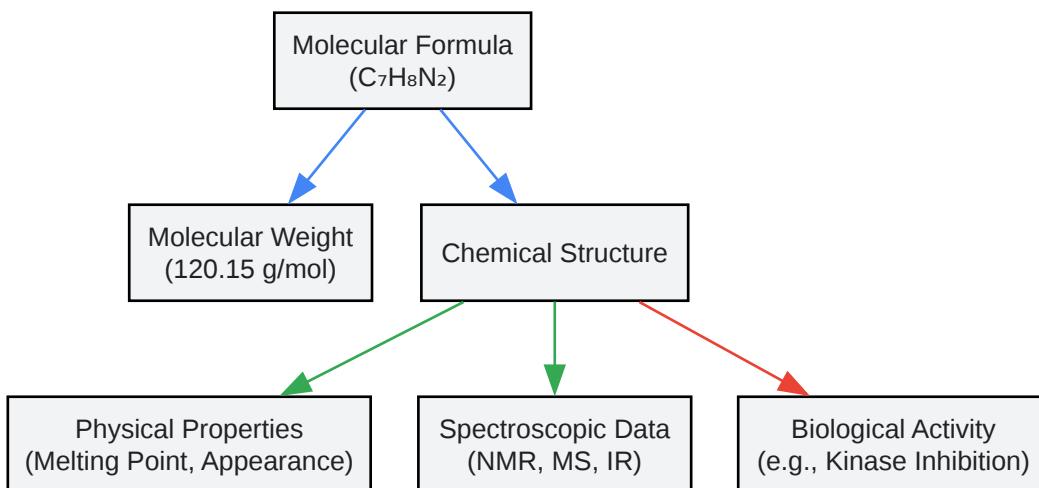


Figure 1: Physicochemical Properties of 2,3-Dihydro-7-azaindole

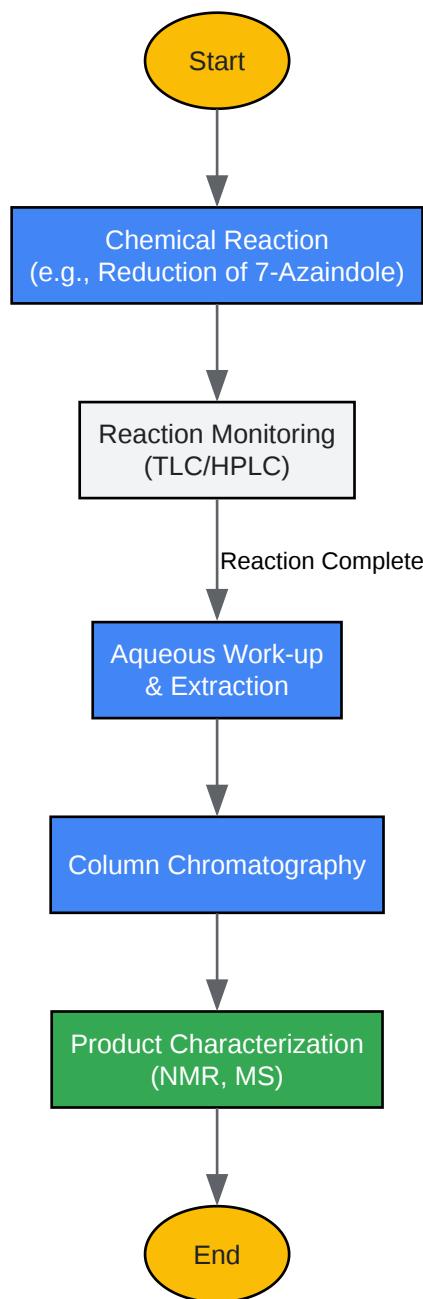


Figure 2: Conceptual Workflow for Synthesis and Purification

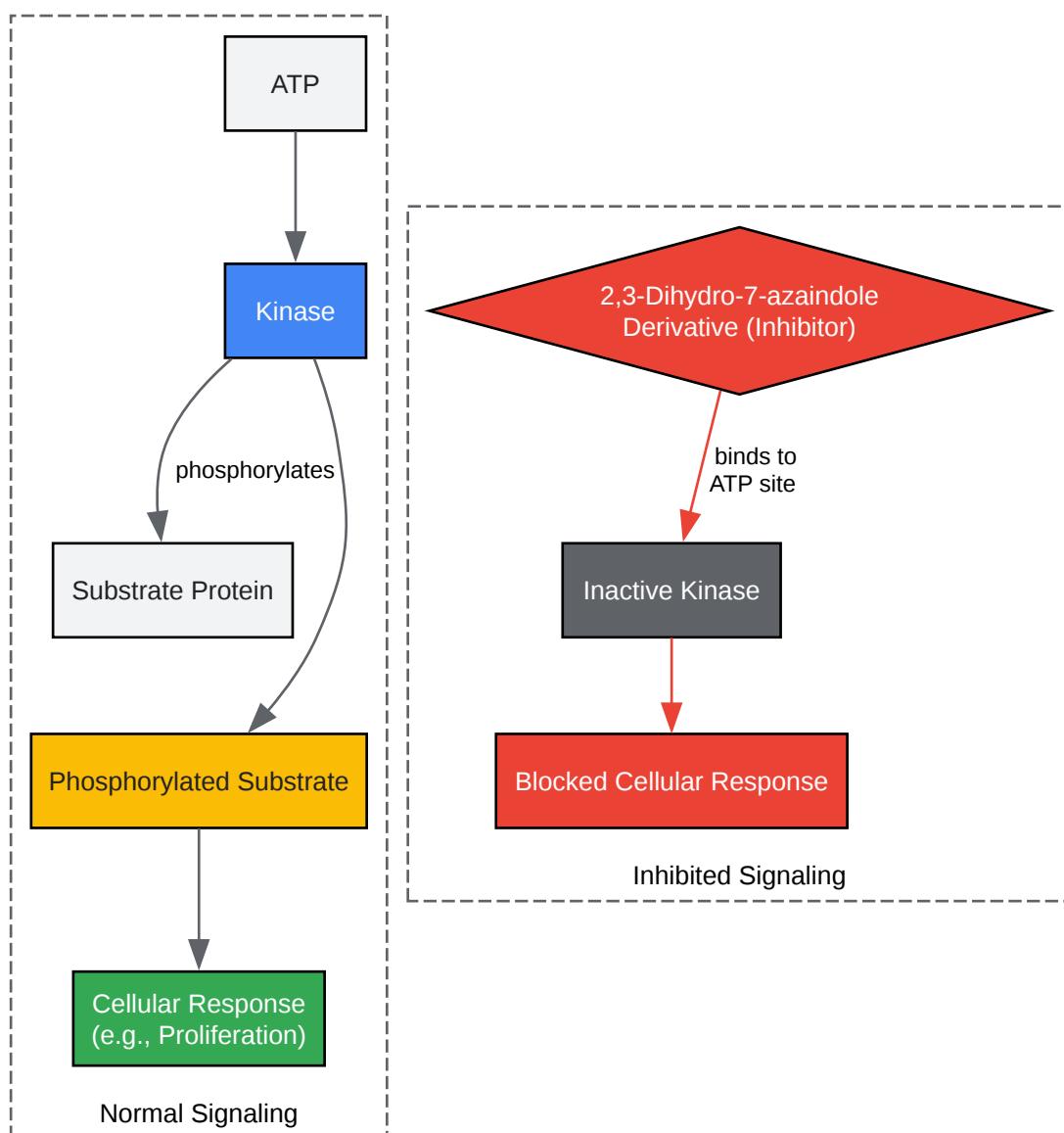


Figure 3: Generalized Kinase Inhibition by an Azaindole Derivative

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- To cite this document: BenchChem. [2,3-Dihydro-7-azaindole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017877#2-3-dihydro-7-azaindole-molecular-weight-and-formula]

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